

An In-depth Technical Guide to Organometallic Vanadium Precursors

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Compound of Interest

Compound Name: *Tetrakis(ethylmethyamino)vanadium*
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Introduction

Organometallic vanadium compounds, characterized by a direct bond between vanadium and at least one carbon atom, represent a versatile and increasingly important class of chemical precursors. Their unique electronic and structural properties have positioned them as key players in a diverse range of applications, from industrial catalysis and advanced materials science to the development of novel therapeutic agents. This technical guide provides a comprehensive overview of organometallic vanadium precursors, with a focus on their synthesis, physicochemical properties, and applications, particularly in catalysis and drug development. Detailed experimental protocols and visual representations of key processes and pathways are included to facilitate practical application and further research.

Organovanadium chemistry encompasses a wide array of compound classes, including those with carbonyl, cyclopentadienyl, arene, alkyl, and aryl ligands. The oxidation state of vanadium in these complexes can range from +2 to +5, with lower valency states often stabilized by

carbonyl ligands.^[1] The presence of oxo ligands is also a common feature, distinguishing them from organometallic complexes of neighboring elements.^[1]

Physicochemical Properties of Selected Organometallic Vanadium Precursors

The utility of an organometallic precursor is largely dictated by its physical and chemical properties. Volatility, solubility, and thermal stability are critical parameters for applications such as Chemical Vapor Deposition (CVD), while electronic and steric factors influence catalytic activity and reactivity. The following tables summarize key quantitative data for several common organometallic vanadium precursors.

Precursor Name	Formula	Molecular Weight (g/mol)	Physical State	Melting Point (°C)	Boiling Point (°C)	Solubility
Vanadium Hexacarbonyl	$V(CO)_6$	219.00	Crystalline solid	60 (decomposes)	-	Soluble in organic solvents
Vanadocene Dichloride	Cp_2VCl_2	252.02	Crystalline solid	250 (decomposes)	-	Slightly soluble in polar organic solvents
Vanadyl Acetylacetonate	$VO(acac)_2$	265.16	Blue-green crystalline powder	256–259 (decomposes)[2]	-	Moderately soluble in acetone, chloroform, ether, ethanol, benzene; insoluble in water[3]
Tetrakis(dimethylamido)vanadium(IV)	$V(NMe_2)_4$	227.22	Liquid	-	-	-

Table 1: Physical Properties of Common Organometallic Vanadium Precursors.

Precursor	V-C Bond Length (Å)	C-O Bond Length (Å)	⁵¹ V NMR Chemical Shift (ppm)	Key Applications
V(CO) ₆	-	-	-	CVD, FEBID[4]
[V(CO) ₆] ⁻	-	-	-	Synthesis of other vanadium carbonyls
Cp ₂ VCl ₂	-	-	-	Catalyst precursor, anticancer agent[5]
VO(acac) ₂	-	-	-	Catalyst for oxidation reactions, CVD precursor for VO ₂ films[3][6]
VOCl ₃	-	-	0 (reference)[7]	Catalyst, starting material for synthesis

Table 2: Selected Physicochemical and Spectroscopic Data for Organometallic Vanadium Precursors. The ⁵¹V NMR chemical shift is a highly sensitive probe of the electronic and steric environment of the vanadium center, with a very wide chemical shift range.[7][8]

Synthesis and Experimental Protocols

The synthesis of organometallic vanadium precursors often requires inert atmosphere techniques due to their sensitivity to air and moisture.[9] Below are detailed protocols for the synthesis of two representative precursors.

Synthesis of Vanadocene Dichloride (Cp₂VCl₂)

This procedure is analogous to the synthesis of titanocene dichloride and is a common method for preparing metallocene dihalides.[10]

Materials:

- Vanadium tetrachloride (VCl_4)
- Sodium cyclopentadienide (NaCp)
- Anhydrous tetrahydrofuran (THF)
- Anhydrous hexane
- Schlenk line and glassware

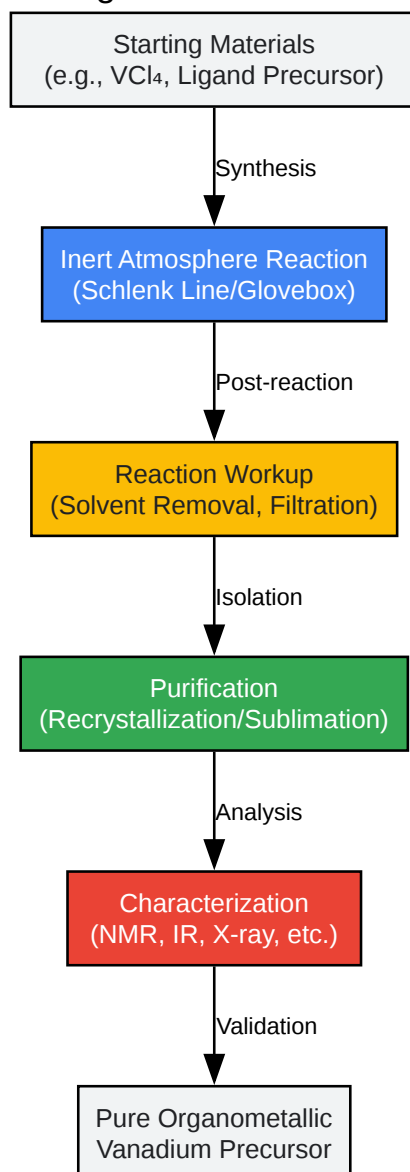
Experimental Procedure:

- Preparation of Sodium Cyclopentadienide (NaCp): In a Schlenk flask under an inert atmosphere (e.g., nitrogen or argon), react freshly cracked cyclopentadiene with a suspension of sodium metal in anhydrous THF. The reaction is typically stirred at room temperature until all the sodium has reacted to form a white precipitate of NaCp .
- Reaction with Vanadium Tetrachloride: In a separate Schlenk flask, prepare a solution of VCl_4 in anhydrous THF and cool to $-78\text{ }^\circ\text{C}$ using a dry ice/acetone bath.
- Slowly add the suspension of NaCp to the VCl_4 solution with vigorous stirring. A color change is typically observed as the reaction proceeds.
- After the addition is complete, allow the reaction mixture to slowly warm to room temperature and stir overnight.
- Workup and Purification: Remove the solvent under vacuum. The resulting solid is then extracted with a suitable solvent (e.g., dichloromethane or chloroform) and filtered to remove sodium chloride.
- The product is purified by recrystallization from a solvent mixture such as THF/hexane to yield crystalline vanadocene dichloride.

Characterization: The purity and identity of the synthesized Cp_2VCl_2 can be confirmed by elemental analysis, melting point determination, and spectroscopic methods such as ^1H NMR and IR spectroscopy.

Experimental Workflow for Synthesis and Characterization

Experimental Workflow for Organometallic Vanadium Precursor Synthesis



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A generalized workflow for the synthesis and characterization of organometallic vanadium precursors.

Applications in Catalysis

Organovanadium compounds are effective catalysts for a variety of organic transformations, most notably olefin polymerization.^[11] Vanadium-based Ziegler-Natta catalysts can produce high-molecular-weight polymers with narrow molecular-weight distributions.^[11]

Olefin Polymerization

Vanadium complexes, when activated by organoaluminum cocatalysts, are used in the commercial production of certain rubbers.^[1] The catalytic activity and the properties of the resulting polymer are highly dependent on the ligand environment around the vanadium center. For example, vanadium(III) complexes with N-donor ligands have shown high activities for ethylene polymerization.^[12]

Experimental Protocol for Ethylene Polymerization:

- **Catalyst System:** A representative system consists of a vanadium(III) precursor, such as $\text{VCl}_3(\text{THF})_3$, and an organoaluminum cocatalyst, like diethylaluminum chloride (Et_2AlCl).
- **Polymerization Conditions:** The polymerization is typically carried out in a stainless-steel autoclave reactor under an inert atmosphere. The vanadium precursor and cocatalyst are introduced into the reactor containing a solvent (e.g., toluene) and pressurized with ethylene. The reaction temperature and pressure are controlled to influence the polymerization rate and polymer properties.
- **Termination and Polymer Isolation:** The polymerization is terminated by the addition of an alcohol (e.g., ethanol). The polymer is then precipitated, washed, and dried to determine the yield and for subsequent characterization (e.g., molecular weight, polydispersity).

Applications in Materials Science: Chemical Vapor Deposition

Organometallic vanadium precursors are widely used in Metal-Organic Chemical Vapor Deposition (MOCVD) to grow thin films of vanadium-containing materials, such as vanadium oxides (e.g., VO_2 , V_2O_5) and vanadium nitride (VN).^{[13][14]} These materials have applications in electronics, optics, and energy storage. The choice of precursor is critical and depends on its volatility, thermal stability, and decomposition pathway.

MOCVD of Vanadium Dioxide (VO₂) Thin Films

VO₂ is a thermochromic material that undergoes a semiconductor-to-metal transition near room temperature, making it suitable for applications in "smart" windows and sensors. Vanadyl acetylacetonate (VO(acac)₂) is a common precursor for the MOCVD of VO₂ films.^[6]

Experimental Protocol for MOCVD of VO₂:

- **Precursor and Substrate:** Vanadyl acetylacetonate is used as the vanadium source. The substrate can be silicon, glass, or sapphire.
- **Deposition System:** A hot-wall MOCVD reactor is typically used. The precursor is heated in a bubbler to generate a vapor, which is transported to the reaction chamber by a carrier gas (e.g., argon).
- **Deposition Parameters:** The substrate temperature, precursor temperature, carrier gas flow rate, and reactant gas (oxygen) flow rate are critical parameters that control the film's stoichiometry, crystallinity, and morphology. For VO(acac)₂, typical deposition temperatures are in the range of 300–450 °C.^[6]
- **Film Characterization:** The deposited films are characterized by techniques such as X-ray diffraction (XRD) for phase identification, scanning electron microscopy (SEM) for morphology, and electrical measurements to determine the semiconductor-to-metal transition properties.

Applications in Drug Development

Vanadium compounds have shown therapeutic potential in several areas, including as insulin-mimetic agents for the treatment of diabetes and as anticancer agents.^{[15][16]} The biological activity of vanadium complexes is often attributed to their ability to interact with and modulate the activity of key enzymes, particularly those involved in phosphate metabolism.^[16]

Anticancer Activity and Signaling Pathways

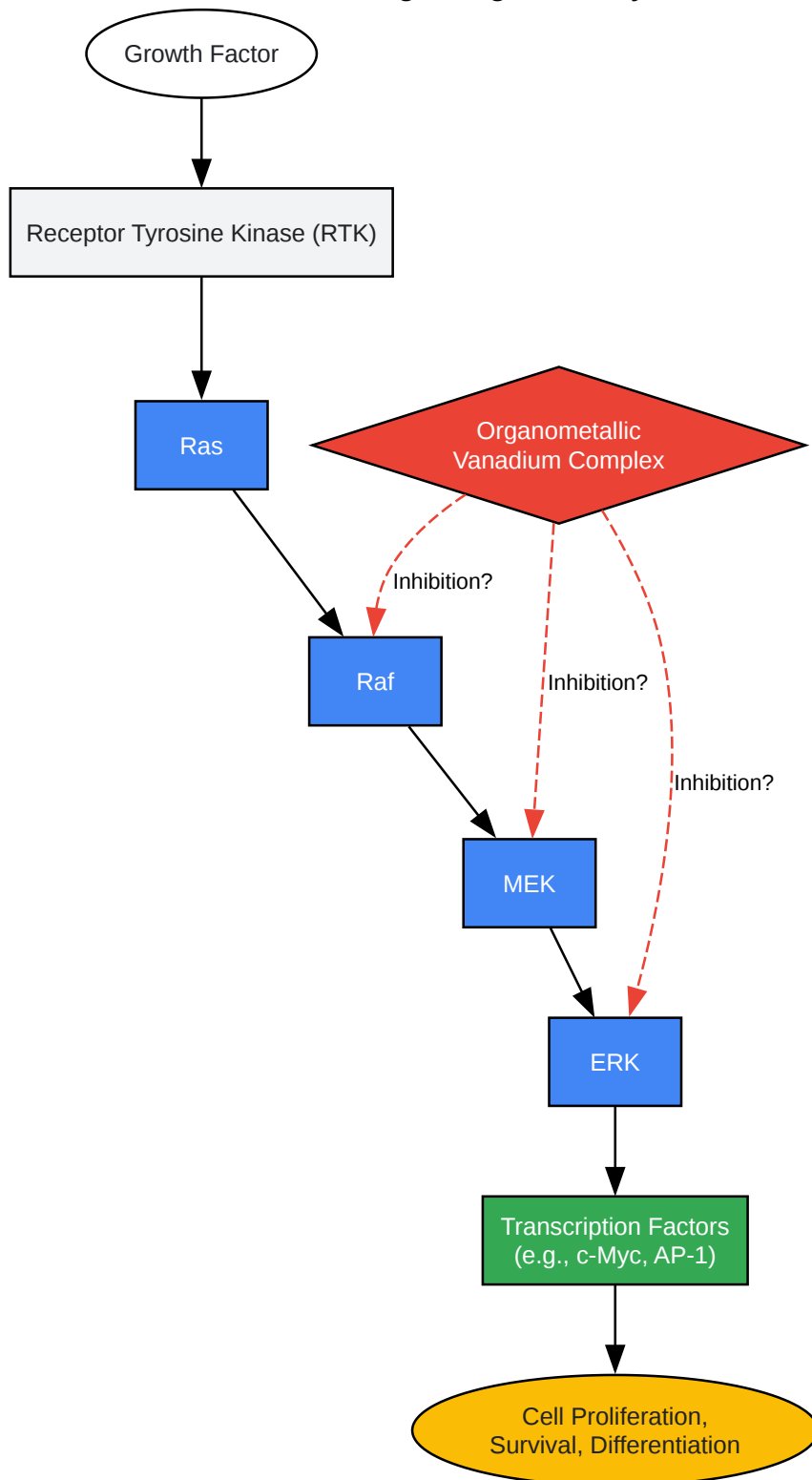
Certain organometallic vanadium complexes exhibit cytotoxicity against various cancer cell lines.^[17] Their proposed mechanisms of action include the induction of apoptosis (programmed cell death) and the inhibition of cell proliferation.^[15] These effects are often

mediated through the modulation of critical intracellular signaling pathways, such as the MAPK/ERK and PI3K/Akt pathways.[15]

MAPK/ERK Signaling Pathway

The MAPK/ERK pathway is a crucial signaling cascade that regulates cell proliferation, differentiation, and survival.[18] Aberrant activation of this pathway is a hallmark of many cancers.

MAPK/ERK Signaling Pathway

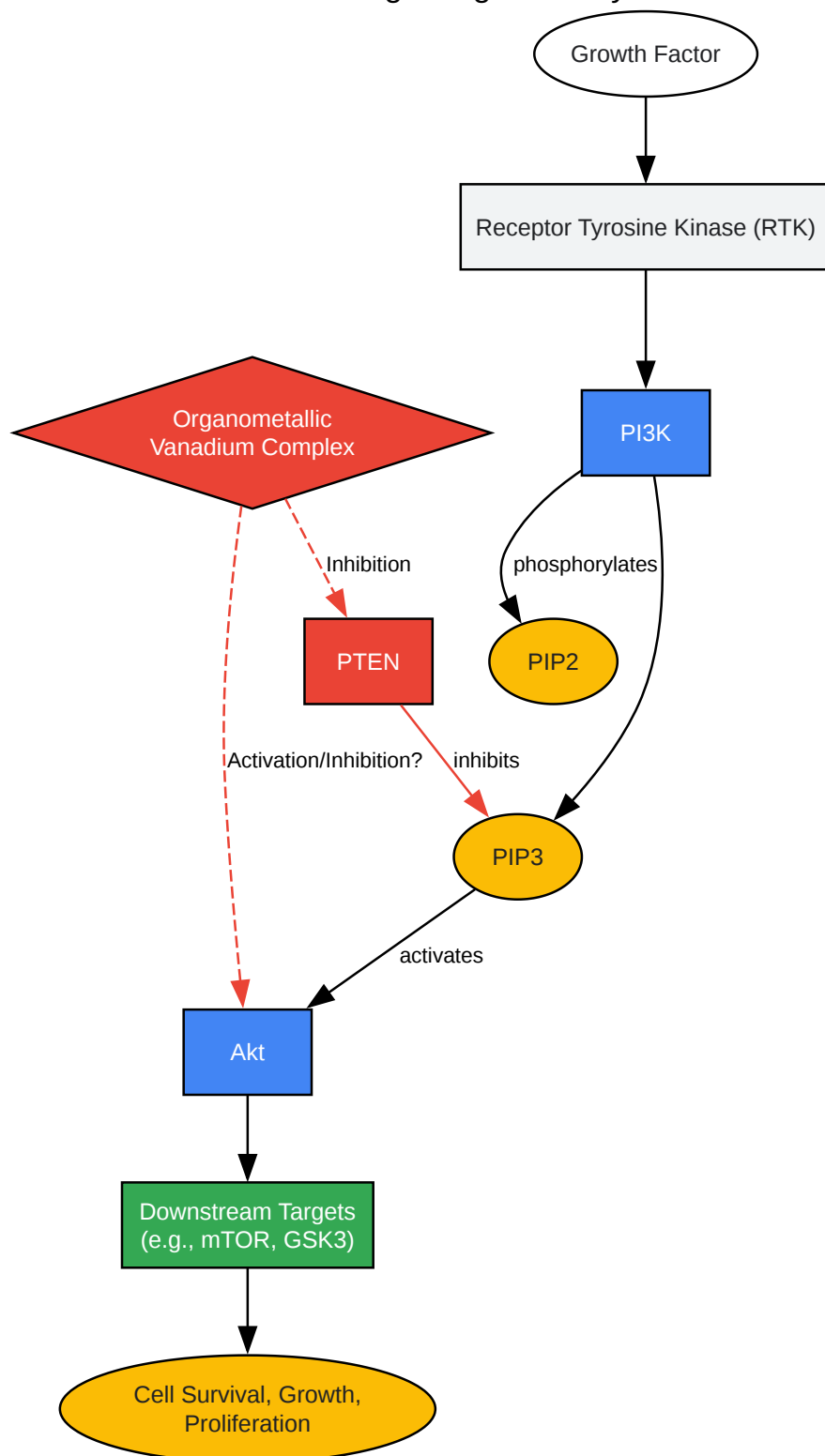
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The MAPK/ERK signaling pathway and potential points of intervention by organometallic vanadium complexes.

PI3K/Akt Signaling Pathway

The PI3K/Akt pathway is another critical signaling network that governs cell survival, growth, and metabolism.^[19] Its dysregulation is also frequently observed in cancer.^[15]

PI3K/Akt Signaling Pathway

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The PI3K/Akt signaling pathway. Vanadium complexes can modulate this pathway, for example, by inhibiting PTEN.

Experimental Protocol for Cytotoxicity Assessment (MTT Assay)

The MTT assay is a colorimetric method used to assess cell viability and is a standard preliminary test for evaluating the anticancer potential of new compounds.^{[9][20]}

Materials:

- Cancer cell line (e.g., HT-29 human colon cancer cells)
- Complete culture medium
- Organometallic vanadium complex to be tested
- MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) solution
- Dimethyl sulfoxide (DMSO)
- 96-well plates
- Microplate reader

Experimental Procedure:

- **Cell Seeding:** Seed the cancer cells into 96-well plates at a predetermined density and allow them to adhere overnight in a CO₂ incubator.
- **Compound Treatment:** Prepare serial dilutions of the organometallic vanadium complex in a culture medium. Remove the old medium from the cells and add the medium containing the test compound at various concentrations. Include appropriate controls (untreated cells and solvent control).
- **Incubation:** Incubate the cells with the compound for a specified period (e.g., 48 or 72 hours).

- **MTT Addition:** After incubation, add MTT solution to each well and incubate for a further 2-4 hours. During this time, viable cells will reduce the yellow MTT to purple formazan crystals.
- **Formazan Solubilization:** Carefully remove the medium and add DMSO to each well to dissolve the formazan crystals.
- **Absorbance Measurement:** Measure the absorbance of each well at a specific wavelength (typically around 570 nm) using a microplate reader.
- **Data Analysis:** The absorbance values are proportional to the number of viable cells. Calculate the percentage of cell viability for each concentration relative to the untreated control. The IC_{50} value (the concentration of the compound that inhibits cell growth by 50%) can then be determined.

Conclusion

Organometallic vanadium precursors are a fascinating and highly versatile class of compounds with significant current and potential applications. Their utility in catalysis, particularly for olefin polymerization, and in materials science for the deposition of functional thin films is well-established. Furthermore, the emerging roles of vanadium complexes in medicine, especially as anticancer and antidiabetic agents, open up exciting new avenues for research and development. A thorough understanding of their synthesis, physicochemical properties, and reaction mechanisms is crucial for harnessing their full potential. The detailed protocols and visual guides provided herein aim to equip researchers and professionals with the foundational knowledge to explore and innovate in the field of organometallic vanadium chemistry.

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References

- [1. creative-diagnostics.com](https://www.creative-diagnostics.com) [[creative-diagnostics.com](https://www.creative-diagnostics.com)]
- [2. far-chemical.com](https://www.far-chemical.com) [[far-chemical.com](https://www.far-chemical.com)]

- [3. grokipedia.com \[grokipedia.com\]](https://grokipedia.com)
- [4. NMR Periodic Table: Vanadium NMR \[imserc.northwestern.edu\]](https://imserc.northwestern.edu)
- [5. researchgate.net \[researchgate.net\]](https://researchgate.net)
- [6. mdpi.com \[mdpi.com\]](https://mdpi.com)
- [7. Vanadium-51 nuclear magnetic resonance - Wikipedia \[en.wikipedia.org\]](https://en.wikipedia.org)
- [8. \(V\) Vanadium NMR \[chem.ch.huji.ac.il\]](https://chem.ch.huji.ac.il)
- [9. Anticancer Metal Complexes: Synthesis and Cytotoxicity Evaluation by the MTT Assay - PMC \[pmc.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov)
- [10. benchchem.com \[benchchem.com\]](https://benchchem.com)
- [11. Homogeneous vanadium-based catalysts for the Ziegler–Natta polymerization of \$\alpha\$ -olefins - Chemical Society Reviews \(RSC Publishing\) \[pubs.rsc.org\]](https://pubs.rsc.org)
- [12. researchgate.net \[researchgate.net\]](https://researchgate.net)
- [13. Vanadyl acetylacetonate - Wikipedia \[en.wikipedia.org\]](https://en.wikipedia.org)
- [14. ptglab.com \[ptglab.com\]](https://ptglab.com)
- [15. cusabio.com \[cusabio.com\]](https://cusabio.com)
- [16. creative-diagnostics.com \[creative-diagnostics.com\]](https://creative-diagnostics.com)
- [17. scholars.fhsu.edu \[scholars.fhsu.edu\]](https://scholars.fhsu.edu)
- [18. MAPK/ERK pathway - Wikipedia \[en.wikipedia.org\]](https://en.wikipedia.org)
- [19. Akt/PKB signaling pathway - Wikipedia \[en.wikipedia.org\]](https://en.wikipedia.org)
- [20. benchchem.com \[benchchem.com\]](https://benchchem.com)
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